

Bayogenin: Basic Information & Storage

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Bayogenin

CAS No.: 6989-24-8

Cat. No.: S647628

Get Quote

Bayogenin is a laboratory chemical with the CAS Number 6989-24-8 [1]. The following table summarizes its key identifiers and the manufacturer's storage recommendations.

Property	Description
Chemical Formula	$C_{30}H_{48}O_5$ [1]
CAS Number	6989-24-8 [1]
Molecular Weight	488.7 g/mol [1]
Recommended Storage (Powder)	-20°C [1]
Recommended Storage (in solvent)	-80°C [1]
Container	Keep container tightly sealed [1]
Environment	Cool, well-ventilated area; protect from direct sunlight and ignition sources [1]

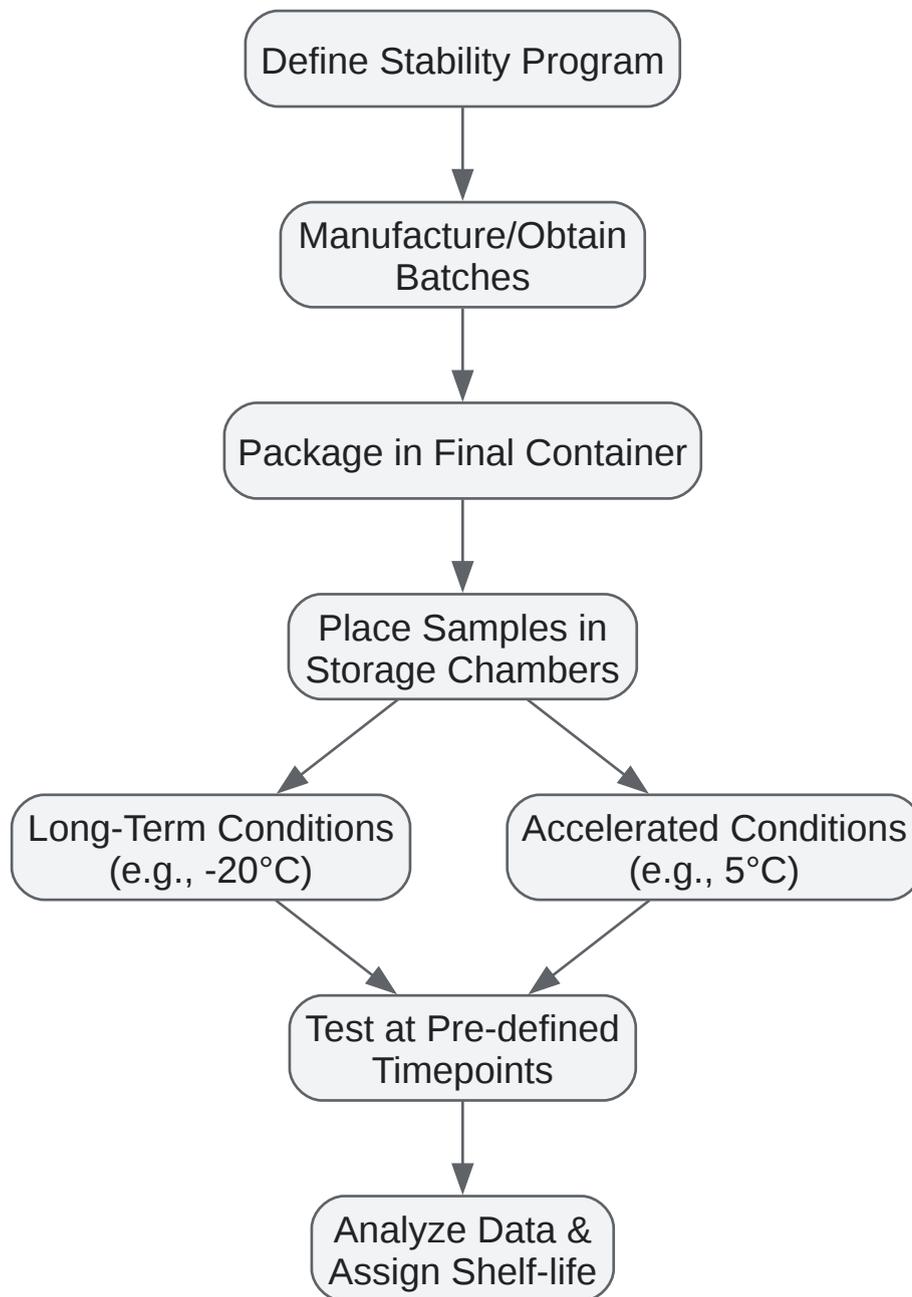
Stability Testing & Shelf-Life Determination

For a research compound like **bayogenin**, a formal stability program is essential to determine its shelf-life and ensure experimental integrity [2]. The core principle is to evaluate how the quality of a substance changes over time under the influence of environmental factors like temperature and humidity [2].

The International Council for Harmonisation (ICH) guideline Q1A(R2) provides a standard framework for stability testing [2]. A comprehensive study assesses chemical and physical properties at set timepoints under different storage conditions [2]:

- **Long-term studies:** Conducted at the intended storage temperature (e.g., -20°C) to establish the shelf-life [2].
- **Accelerated studies:** Conducted at elevated temperatures (e.g., $5^{\circ}\text{C} \pm 3^{\circ}\text{C}$ or $25^{\circ}\text{C} \pm 2^{\circ}\text{C}/60\% \text{RH} \pm 5\% \text{RH}$ for a product intended to be stored at 5°C) to understand the impact of short-term excursions and project potential degradation [2].

The workflow below illustrates the key stages of a typical stability study program.



[Click to download full resolution via product page](#)

Safety & Handling Guidelines

Bayogenin is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects [1].

Please adhere to the following safety protocols:

- **Personal Protective Equipment (PPE):** Wear safety goggles, protective gloves, and suitable respirator to avoid inhalation. Use impervious clothing [1].
- **Handling:** Avoid dust formation. Do not eat, drink, or smoke in the handling area. Wash skin thoroughly after handling [1].
- **Environmental Safety:** Avoid release into the environment. Collect any spillage and dispose of contents/container at an approved waste disposal plant [1].

Frequently Asked Questions

Q1: What is the shelf-life of my bayogenin powder? Without specific stability data from the manufacturer, the shelf-life is unknown. For critical work, it is recommended to establish an in-house stability program. Store the material at the recommended -20°C and periodically check its identity and purity using techniques like HPLC or NMR to monitor stability over time.

Q2: What should I do if the storage freezer fails and my bayogenin is exposed to room temperature? The impact of temperature excursions is best understood with data from accelerated stability studies [2]. Without such data, the product should be considered potentially compromised. The extent of degradation will depend on the duration of the excursion and the compound's sensitivity. For important samples, analyze the material to confirm its integrity before use in experiments.

Q3: Can I store a stock solution of bayogenin? The manufacturer recommends storage at -80°C for **bayogenin** in a solvent [1]. The stability of solutions is generally lower than that of powders. It is crucial to determine the shelf-life of stock solutions under your chosen storage conditions (-80°C) through stability testing, as the solvent and concentration can significantly affect degradation rates.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Bayogenin|6989-24-8|MSDS [dcchemicals.com]
2. The importance of stability programs in early clinical drug ... [iconplc.com]

To cite this document: Smolecule. [Bayogenin: Basic Information & Storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b647628#bayogenin-stability-long-term-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com